

Personal protective equipment for handling 2,4-Difluorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Difluorobenzonitrile

Cat. No.: B042561

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Essential Safety and Handling Guide for 2,4-Difluorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,4-Difluorobenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Chemical Profile and Hazards

2,4-Difluorobenzonitrile is a white to off-white solid powder with a melting point of 47-49°C.^[1] It is classified as an acute toxicant and an irritant. Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3][4]}
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.^{[1][2][3]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][3]}

Immediate medical attention is required in case of exposure.

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure risk.

PPE Category	Specification	Standard
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or OSHA 29 CFR 1910.133
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and removed using proper technique.	Regulation (EU) 2016/425 and EN 374
Respiratory Protection	Air-purifying respirator with a full-face particle filter (Type N99/P2 or equivalent) is recommended, especially where ventilation is inadequate.	NIOSH (US) or EN 143
Body Protection	Protective clothing, such as a lab coat or overalls, appropriate for the concentration and amount of the substance handled.	

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

2. Preparation and Handling:

- All handling of **2,4-Difluorobenzonitrile** should be conducted in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.[1]
- Before handling, ensure an eyewash station and safety shower are readily accessible.
- Avoid the formation of dust and aerosols.[3]
- Do not eat, drink, or smoke in the handling area.[1][5]

3. In Case of Exposure (First Aid):

- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[2][6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][6]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][5][6]

4. Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust generation.[1]
- Collect the spilled material in a suitable, closed container for disposal.[3]
- Clean the spill area thoroughly.

Disposal Plan

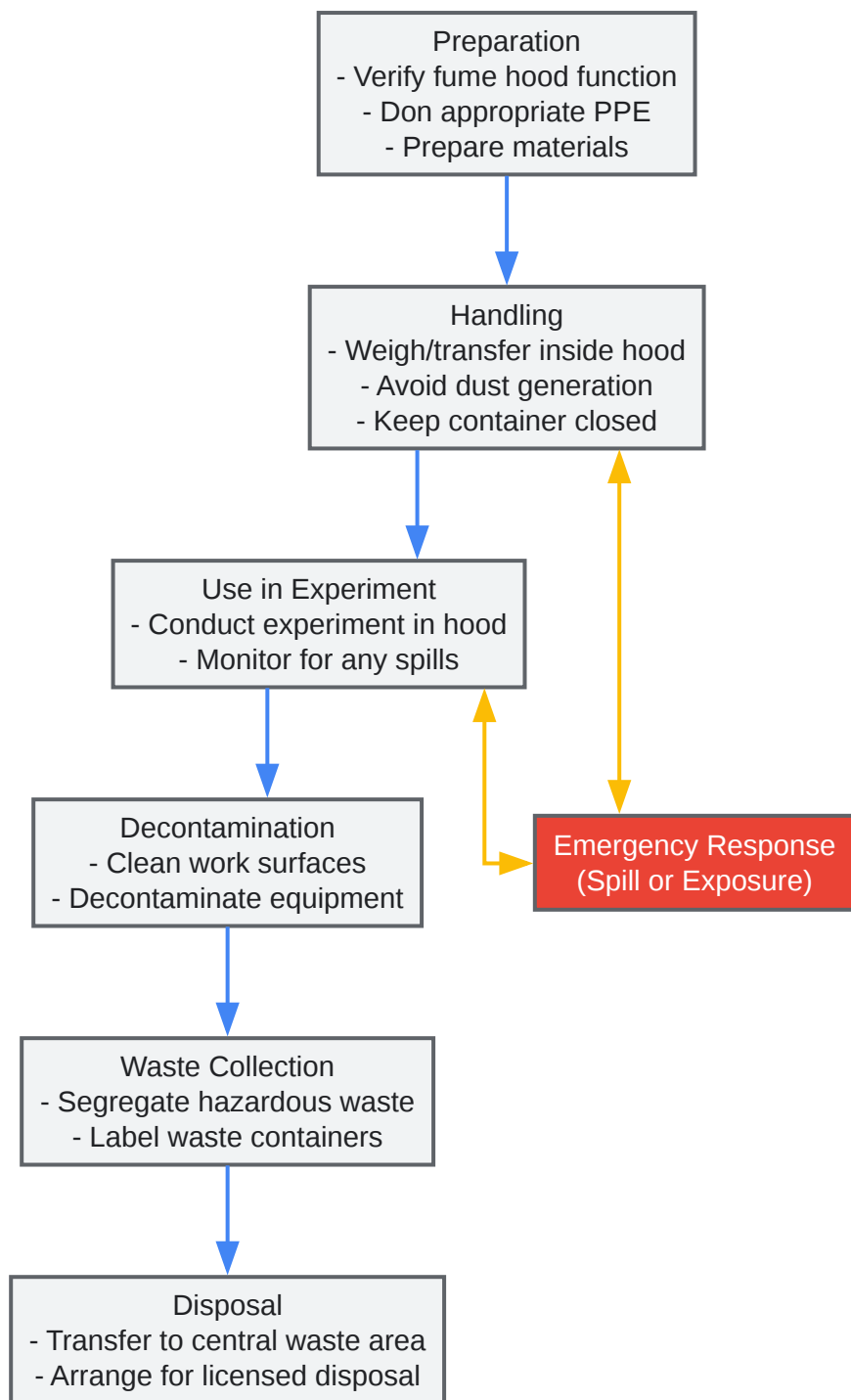
All waste containing **2,4-Difluorobenzonitrile** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Contaminated Materials: Used PPE, disposable labware, and spill cleanup materials should be collected in a designated, labeled hazardous waste container.
- Unused Product: Unwanted or expired **2,4-Difluorobenzonitrile** should be disposed of in its original container or a suitable, labeled waste container.
- Disposal Method: The primary recommended method of disposal is incineration by a licensed and accredited disposal contractor.^[1] Do not allow the chemical to enter drains or waterways.^[3]

Quantitative Data Summary

Property	Value
Chemical Formula	C ₇ H ₃ F ₂ N ^[1]
CAS Number	3939-09-1 ^[1]
Molecular Weight	139.10 g/mol ^[4]
Appearance	White to off-white solid powder ^[1]
Melting Point	47-49 °C ^[1]
Flash Point	> 110 °C (> 230 °F) ^[2]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2,4-Difluorobenzonitrile**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,4-Difluorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042561#personal-protective-equipment-for-handling-2-4-difluorobenzonitrile>]

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